2-iodo-N,N-dimethylaniline basic properties

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Compound of Interest

Compound Name:	*2-iodo-N,N-dimethylaniline*
CAS No.:	*698-02-2*
Cat. No.:	*B3056249*

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An In-depth Technical Guide to **2-iodo-N,N-dimethylaniline**: Core Properties and Applications

Executive Summary

2-iodo-N,N-dimethylaniline is a halogenated aromatic amine that serves as a highly versatile and valuable building block in modern organic synthesis. Its unique structural combination of a reactive aryl iodide and a tertiary aniline group makes it a key intermediate in the construction of complex molecular architectures.[1] The presence of the iodine atom at the ortho-position to the dimethylamino group provides a reactive site for a multitude of cross-coupling reactions, while the dimethylamino group itself can influence the electronic properties of the aromatic ring and participate in chelation with metal catalysts, thereby directing reaction pathways.[1] This guide offers a comprehensive overview of the fundamental properties, synthesis, reactivity, and applications of **2-iodo-N,N-dimethylaniline**, tailored for researchers and professionals in drug development and chemical synthesis.

Molecular Structure and Physicochemical Properties

2-iodo-N,N-dimethylaniline, with the CAS number 698-02-2, is an oily liquid at room temperature.[2] Its core structure consists of an aniline molecule substituted with an iodine

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atom at the ortho (2-position) and two methyl groups on the nitrogen atom. This substitution pattern is crucial to its chemical behavior.

Key Physicochemical Data

The essential physical and chemical properties of **2-iodo-N,N-dimethylaniline** are summarized in the table below for quick reference.

Property	Value	Source
Molecular Formula	$C_8H_{10}IN$	[2][3]
Molecular Weight	247.08 g/mol	[2]
CAS Number	698-02-2	[2][3]
Appearance	Liquid	
Boiling Point	245.5 °C at 760 mmHg	[3]
Density	1.652 g/cm³	[3]
Refractive Index	1.634	[3]
Flash Point	102.3 °C	[3]
LogP	2.35720	[3]
InChI Key	DDQWSLFKVLTRDN-UHFFFAOYSA-N	[2]
SMILES	CN(C)C1=CC=CC=C1I	[2]

Synthesis and Purification

While various methods exist for the synthesis of substituted anilines, a common route to **2-iodo-N,N-dimethylaniline** involves the direct iodination of N,N-dimethylaniline. The challenge in this approach lies in controlling the regioselectivity, as iodination of N,N-dimethylaniline can also yield the para-substituted product, 4-iodo-N,N-dimethylaniline.[4][5] The choice of iodinating agent and reaction conditions is therefore critical to favor the formation of the ortho isomer.

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Workflow for Synthesis and Purification

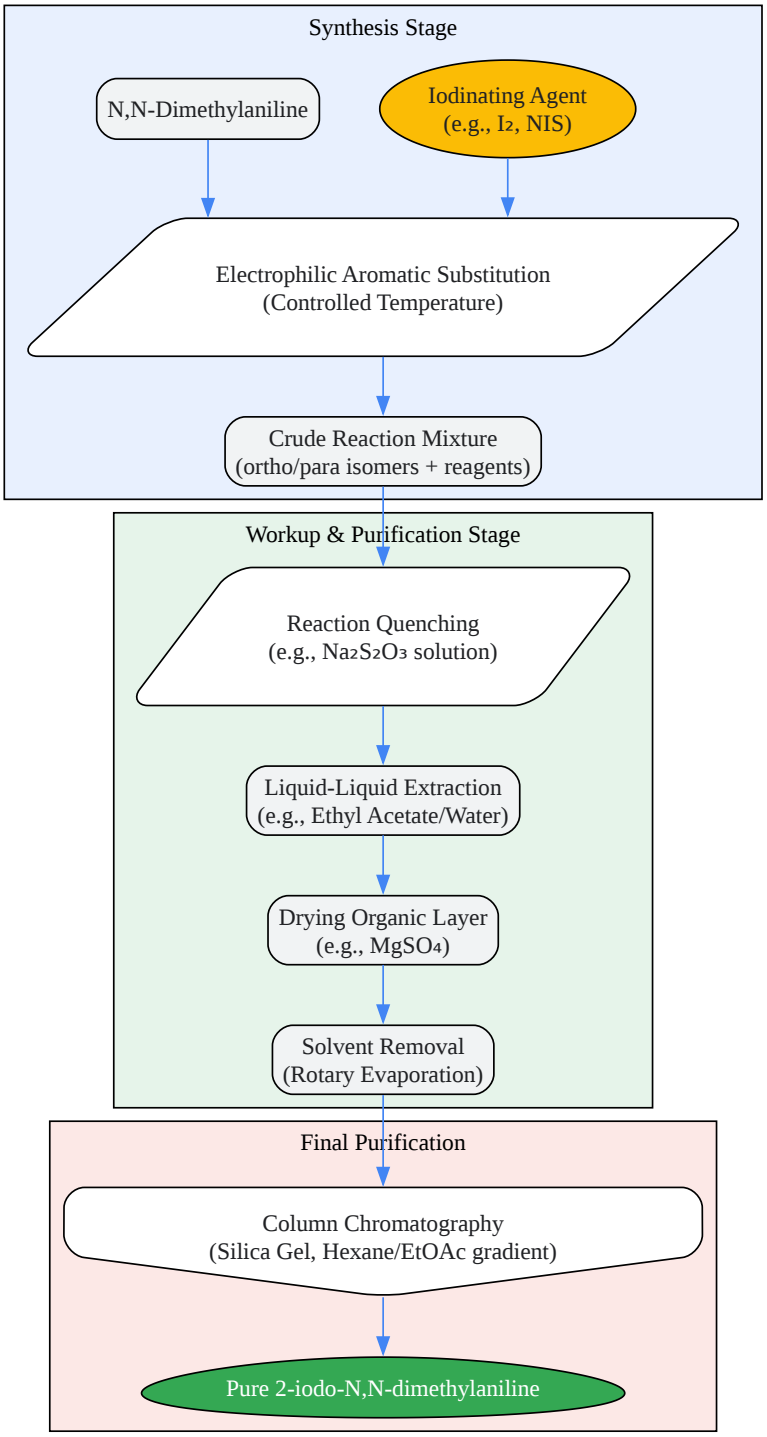


Fig. 1: Synthesis & Purification Workflow

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Caption: Fig. 1: General workflow for the synthesis and purification of **2-iodo-N,N-dimethylaniline**.

Experimental Protocol: Synthesis via Iodination

This protocol describes a general procedure for the iodination of N,N-dimethylaniline. Note: This is a representative protocol and may require optimization.

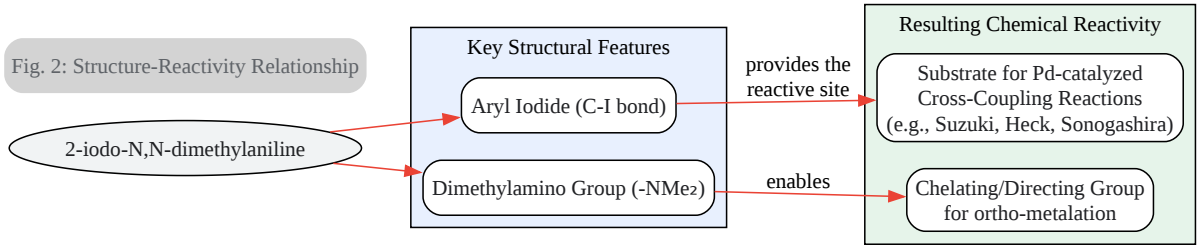
- Reaction Setup: In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, dissolve N,N-dimethylaniline (1.0 eq) in a suitable solvent such as acetic acid or dichloromethane at 0 °C.
- Addition of Iodinating Agent: Prepare a solution of N-iodosuccinimide (NIS) (1.1 eq) in the same solvent. Add this solution dropwise to the flask over 30-60 minutes, ensuring the internal temperature does not exceed 5 °C. The use of NIS often provides better regioselectivity compared to I_2.
- Reaction Monitoring: Allow the reaction to stir at 0-5 °C. Monitor the progress by Thin Layer Chromatography (TLC) until the starting material is consumed (typically 2-4 hours).
- Workup: Quench the reaction by adding a saturated aqueous solution of sodium thiosulfate ($Na_2S_2O_3$) to remove any unreacted iodine. Transfer the mixture to a separatory funnel and extract with an organic solvent (e.g., ethyl acetate).
- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. Purify the resulting crude oil via flash column chromatography on silica gel, using a hexane/ethyl acetate gradient to separate the ortho and para isomers.

Chemical Reactivity and Applications

The synthetic utility of **2-iodo-N,N-dimethylaniline** stems from the distinct reactivity of its two primary functional groups.

Relationship between Structure and Reactivity

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Caption: Fig. 2: The relationship between the key functional groups and the chemical reactivity of the molecule.

Applications in Synthesis

- Cross-Coupling Reactions: As an aryl iodide, it is an excellent substrate for palladium-catalyzed cross-coupling reactions. The carbon-iodine bond is relatively weak, facilitating oxidative addition to the palladium catalyst, which is often the rate-determining step in the catalytic cycle. This makes it a preferred building block for creating carbon-carbon and carbon-heteroatom bonds.

- Pincer Ligand Synthesis: The molecule is a precursor for synthesizing novel palladium pincer complexes.[6] The dimethylamino group can participate in chelation, anchoring a metal catalyst and enabling subsequent C-H activation at other sites on the molecule.[6]

- Pharmaceutical and Agrochemical Intermediates: While data for the N,N-dimethylated version is specific, the parent compound, 2-iodoaniline, is a crucial intermediate in synthesizing a range of bioactive molecules, including antifungal agents, neuroprotective drugs, and pesticides.[7] This highlights the importance of the 2-iodoaniline scaffold in the life sciences industries.

- Materials Science: The rigid, functionalized aromatic structure is suitable for building organic electronic materials, dyes, and polymers.

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Spectroscopic Characterization

Unambiguous identification of **2-iodo-N,N-dimethylaniline** requires standard spectroscopic techniques. The expected data are outlined below.

Technique	Expected Signature
^{1}H NMR	- A singlet around 2.7-3.0 ppm (6H) corresponding to the two N-methyl groups. - A multiplet pattern in the aromatic region (6.5-8.0 ppm) for the four protons on the benzene ring. The ortho-proton to the iodine will be the most downfield.
^{13}C NMR	- A signal around 45 ppm for the N-methyl carbons. - Six distinct signals in the aromatic region (110-155 ppm). The carbon atom bonded to the iodine (C-I) will appear at a characteristic upfield shift (around 90-105 ppm) due to the heavy atom effect.
IR	- C-H stretching vibrations for the aromatic ring (~3050-3100 cm^{-1}) and alkyl groups (~2850-2960 cm^{-1}). - C=C aromatic ring stretching vibrations (~1450-1600 cm^{-1}). - A strong C-N stretching vibration (~1350 cm^{-1}).
Mass Spec (EI)	- A prominent molecular ion peak (M^+) at m/z = 247. - A characteristic fragment ion at m/z = 120, corresponding to the loss of the iodine atom ($[M-I]^+$).

Protocol: Sample Preparation for NMR Spectroscopy

- Solvent Selection: Choose a suitable deuterated solvent, typically chloroform-d ($CDCl_3$), as the compound is soluble in common organic solvents.
- Sample Preparation: Accurately weigh 5-10 mg of purified **2-iodo-N,N-dimethylaniline** and dissolve it in approximately 0.6-0.7 mL of the deuterated solvent in a clean vial.

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- Transfer: Using a Pasteur pipette, transfer the solution into a standard 5 mm NMR tube.
- Acquisition: Acquire ^{1}H and ^{13}C NMR spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher).[8]

Safety, Handling, and Storage

2-iodo-N,N-dimethylaniline is a hazardous substance and must be handled with appropriate precautions.

GHS Hazard Classification

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[2]
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin[2]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[2]
Serious Eye Damage/Irritation (Category 2A)	H319: Causes serious eye irritation[2]
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled[2]
STOT, Single Exposure (Category 3)	H335: May cause respiratory irritation[2]

Handling and Storage Recommendations

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat when handling this compound.[9] All manipulations should be performed in a properly functioning chemical fume hood to avoid inhalation.[10]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. It should be kept in a dark place, under an inert atmosphere, and away from oxidizing agents and light, as it may be light-sensitive.[11]
- Spills: In case of a spill, absorb with an inert material (e.g., sand, vermiculite) and place it in a sealed container for chemical waste disposal.[12] Do not allow the product to enter drains.[10]
- First Aid:

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- Skin Contact: Immediately wash the affected area with plenty of soap and water.[12]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[12]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[10]
- Ingestion: Rinse mouth and seek immediate medical attention.[10]

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